

# Synergistic Effects of Insecticidal Agent 7 with Other Insecticides

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## Compound of Interest

Compound Name: Insecticidal agent 7

Cat. No.: B12372114

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**Insecticidal Agent 7**, a neonicotinoid-like compound, can exhibit synergistic effects when combined with other insecticides, such as pyrethroids, organophosphates, and certain fungicides.<sup>[2][3][4]</sup> This synergism can lead to a greater-than-additive toxic effect on target pests, which can be advantageous for managing insecticide resistance and enhancing efficacy.<sup>[4]</sup> However, these combinations can also pose an increased risk to non-target organisms like honey bees.

The mechanisms underlying these synergistic interactions often involve the inhibition of the insect's detoxification pathways. For instance, some fungicides can inhibit cytochrome P450 enzymes, which are crucial for metabolizing and detoxifying insecticides. By inhibiting these enzymes, the fungicide allows the neonicotinoid to persist longer in the insect's body, leading to increased toxicity.

## Quantitative Data on Synergistic Effects

The synergistic effects of insecticide mixtures can be quantified using various metrics, such as the Combination Index (CI) and Synergistic Ratio (SR). A CI value less than 1 indicates synergism, a value equal to 1 indicates an additive effect, and a value greater than 1 indicates antagonism. The Synergistic Ratio is calculated by dividing the LC50 of the insecticide alone by the LC50 of the insecticide in the mixture.

Table 1: Synergistic Effects of **Insecticidal Agent 7** (Neonicotinoid Analogue) with Pyrethroids

Target Insect	Neonicotinoid Analogue	Pyrethroid	Combination Ratio	Combination Index (CI)	Synergistic Ratio (SR)	Reference
Apis mellifera jemenitica	Acetamiprid	Deltamethrin	LC50:LC50 (Topical)	0.43	-	
Chironomus riparius	Imidacloprid	Deltamethrin	50% of LC50	Not specified	No amplified deleterious effects	
Chironomus riparius	Thiacloprid	Esfenvalerate	50% of LC50	Not specified	No amplified deleterious effects	

Table 2: Synergistic Effects of **Insecticidal Agent 7** (Neonicotinoid Analogue) with Organophosphates

Target Insect	Neonicotinoid Analogue	Organophosphate	Combination Ratio	Combination Index (CI)	Synergistic Ratio (SR)	Reference
Aphis craccivora	Thiamethoxam	Profenofos	1:1	0.05	-	
Aphis craccivora	Acetamiprid	Profenofos	1:1	0.23	-	
Aphis craccivora	Dinotefuran	Profenofos	1:1	0.13	-	

Table 3: Synergistic Effects of **Insecticidal Agent 7** (Neonicotinoid Analogue) with Other Compounds

Target Insect	Neonicotinoid Analogue	Other Compound	Combination Ratio	Combination Index (CI)	Synergistic Ratio (SR)	Reference
Aphis craccivora	Thiamethoxam	Pymetrozine	3:4	0.34	-	
Aphis craccivora	Thiamethoxam	Abamectin	1:1	Strong Synergism	-	
Honey Bees	Thiamethoxam	Tetraconazole (fungicide)	Not specified	High probability of synergism	-	
Three Bee Species	Clothianidin	Propiconazole (fungicide)	Non-lethal dose	Synergism observed	-	

## Experimental Protocols

### Protocol 1: Assessment of Insecticide Synergy using the Combination Index (CI) Method

This protocol outlines the steps to determine the synergistic, additive, or antagonistic effects of **Insecticidal Agent 7** when mixed with another insecticide using the Combination Index (CI) method.

#### 1. Materials:

- Target insect species (e.g., Aphis craccivora)
- **Insecticidal Agent 7** (technical grade)
- Second insecticide (technical grade)
- Solvent (e.g., acetone)
- Diet for the target insect

- Petri dishes or appropriate bioassay arenas
- Micropipettes
- Incubator or environmental chamber

## 2. Methods:

- Insect Rearing: Maintain a healthy, homogenous colony of the target insect species under controlled conditions (temperature, humidity, photoperiod).
- Preparation of Stock Solutions: Prepare stock solutions of **Insecticidal Agent 7** and the second insecticide in a suitable solvent.
- Determination of LC50 for Individual Insecticides:
  - Perform dose-response bioassays for each insecticide individually to determine the concentration that causes 50% mortality (LC50).
  - Expose groups of insects to a series of concentrations of each insecticide.
  - Include a control group treated with the solvent only.
  - Assess mortality after a defined period (e.g., 24, 48, or 72 hours).
  - Calculate the LC50 values using probit analysis.
- Bioassay for Insecticide Mixtures:
  - Prepare mixtures of **Insecticidal Agent 7** and the second insecticide at various ratios (e.g., 1:1, and other ratios based on their LC50 values).
  - Expose groups of insects to a series of concentrations of the mixtures.
  - Assess mortality as described above.
- Calculation of Combination Index (CI):
  - The CI is calculated using the following formula:  $CI = (D1 / Dx1) + (D2 / Dx2)$  Where:

- D1 and D2 are the concentrations of **Insecticidal Agent 7** and the second insecticide in the mixture that cause x% effect (e.g., 50% mortality).
- Dx1 and Dx2 are the concentrations of the individual insecticides that cause the same x% effect.
- A  $CI < 1$  indicates synergism,  $CI = 1$  indicates an additive effect, and  $CI > 1$  indicates antagonism.

## Protocol 2: Topical Application Bioassay for Assessing Contact Toxicity

This protocol describes a method for assessing the synergistic effects of insecticides applied directly to the insect's body.

### 1. Materials:

- Target insect species (e.g., adult honey bees)
- **Insecticidal Agent 7** and second insecticide
- Acetone or other suitable solvent
- Microsyringe or microapplicator
- Cages for holding treated insects
- Sugar solution for feeding

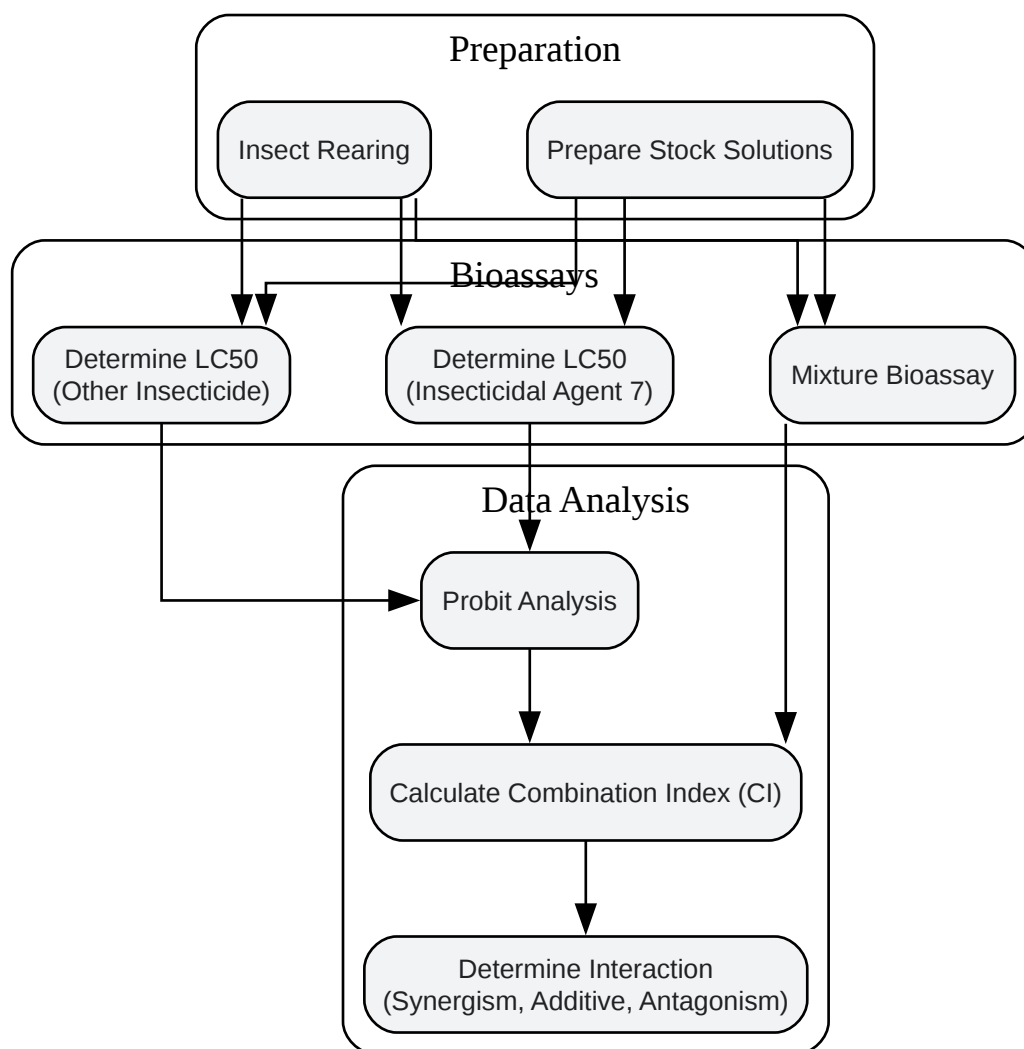
### 2. Methods:

- Insect Preparation: Anesthetize the insects lightly with CO<sub>2</sub>.
- Insecticide Application:
  - Apply a precise volume (e.g., 1 µL) of the insecticide solution (either individual or mixture) to the dorsal thorax of each insect using a microsyringe.

- Treat a control group with the solvent only.
- Post-treatment Observation:
  - Place the treated insects in clean cages with access to a sugar solution.
  - Record mortality at specific time intervals (e.g., 4, 24, 48, and 72 hours).
- Data Analysis:
  - Calculate the LD50 (lethal dose for 50% of the population) for individual insecticides and their mixtures.
  - Determine the type of interaction (synergism, antagonism, or additive effect) using the Combination Index method as described in Protocol 1.

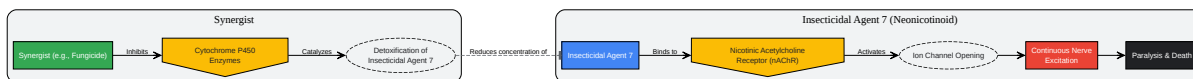
## Visualizations

## Signaling Pathway and Experimental Workflow Diagrams



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Workflow for assessing insecticide synergy.



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Mode of action and synergistic mechanism.

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## References

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